

potential JNJ-27141491 off-target effects

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Compound of Interest

Compound Name: JNJ-27141491

Cat. No.: B1244925

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Technical Support Center: JNJ-27141491

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of **JNJ-27141491**.

Overview of JNJ-27141491 Selectivity

JNJ-27141491 is a potent and selective noncompetitive antagonist of the human chemokine receptor CCR2. Its primary pharmacological activity is the inhibition of CCR2-mediated signaling, which plays a crucial role in the recruitment of monocytes and macrophages to sites of inflammation.

Quantitative Data on Selectivity:

Target	Assay Type	IC50 (nM)	Notes
Human CCR2	MCP-1-induced Ca ²⁺ mobilization in hCCR2-CHO cells	13	Potent inhibition of on-target activity.
Human CCR1	Functional Assays	No significant inhibition	High selectivity over the closely related CCR1 receptor.
Human CCR3-8	Functional Assays	No significant inhibition	Demonstrates selectivity across a panel of other chemokine receptors.
Human CXCR1-3	Functional Assays	No significant inhibition	No significant activity observed against these CXCR receptors.

Note: Publicly available information on the broader off-target profile of **JNJ-27141491**, including comprehensive kinase screening data, is limited. The information provided is based on initial characterization studies.

Frequently Asked Questions (FAQs)

Q1: We are observing unexpected cellular phenotypes in our experiments with **JNJ-27141491** that do not seem to be related to CCR2 inhibition. What could be the cause?

A1: While **JNJ-27141491** is reported to be highly selective for CCR2, off-target effects can never be completely ruled out without comprehensive screening data. Unexplained cellular phenotypes could arise from interactions with other unknown proteins. It is also important to consider the experimental system itself. The following troubleshooting guide may help isolate the cause.

Q2: Has **JNJ-27141491** been profiled against a broad panel of kinases?

A2: There is no publicly available data from a comprehensive kinome scan for **JNJ-27141491**. Therefore, its activity against the human kinome is largely uncharacterized. If your experimental model has a signaling pathway that is highly dependent on specific kinase activities, and you observe unexpected results, it would be prudent to consider the possibility of off-target kinase inhibition.

Q3: Are there any known off-target liabilities for the broader class of CCR2 antagonists?

A3: Some small molecule antagonists of chemokine receptors have been reported to interact with other G protein-coupled receptors (GPCRs). For example, some CCR2 antagonists have shown cross-reactivity with α 1-adrenergic receptors. While this has not been specifically reported for **JNJ-27141491**, it represents a potential class-related off-target effect to consider, especially if you observe cardiovascular or smooth muscle-related effects in your in vivo models.

Q4: What are the recommended negative controls to use in our experiments to confirm that the observed effects are due to CCR2 inhibition?

A4: To validate that the observed biological effect is mediated by CCR2, consider the following controls:

- A structurally distinct CCR2 antagonist: Using another well-characterized CCR2 antagonist with a different chemical scaffold can help confirm that the phenotype is due to on-target inhibition.
- A CCR2 knockout/knockdown cell line or animal model: The most definitive control is to use a biological system that lacks the target protein.
- An inactive enantiomer or structural analog: If available, a closely related but inactive molecule can serve as an excellent negative control.

Troubleshooting Guides

Issue: Inconsistent or unexpected results in cell-based assays.

Potential Cause	Troubleshooting Steps
Off-target effects	1. Perform a dose-response curve to see if the unexpected effect follows a different potency than the on-target CCR2 inhibition. 2. Use a rescue experiment by adding the CCR2 ligand (e.g., MCP-1/CCL2) to see if the on-target effect can be competed out. 3. Test the compound in a CCR2-negative cell line to see if the unexpected phenotype persists.
Compound stability/solubility	1. Verify the stability of JNJ-27141491 in your specific cell culture medium and experimental conditions. 2. Ensure the compound is fully solubilized and does not precipitate at the concentrations used.
Cell line integrity	1. Confirm the expression and functionality of CCR2 in your cell line. 2. Periodically check for mycoplasma contamination and verify cell line identity.

Issue: Unanticipated physiological responses in in vivo models.

Potential Cause	Troubleshooting Steps
Off-target pharmacology	1. Monitor for a broad range of physiological changes, not just those expected from CCR2 inhibition. 2. If cardiovascular effects are noted, consider potential interactions with adrenergic receptors. 3. Conduct a preliminary toxicology screen to look for signs of organ-specific toxicity.
Pharmacokinetics/Metabolism	1. Characterize the pharmacokinetic profile of JNJ-27141491 in your animal model to ensure adequate exposure. 2. Consider that metabolites of the compound may have their own biological activities.
Model-specific effects	1. Be aware of potential species differences in CCR2 pharmacology and off-target profiles. 2. Use appropriate vehicle controls and consider the overall health status of the animals.

Experimental Protocols

Protocol 1: General Kinase Profiling Assay (Example)

This protocol describes a general method for assessing the kinase selectivity of a test compound like **JNJ-27141491** using a commercially available service (e.g., KINOMEScan™).

- **Compound Preparation:** Solubilize **JNJ-27141491** in 100% DMSO to create a high-concentration stock solution (e.g., 10 mM).
- **Assay Concentration:** Provide the compound to the screening service for testing at one or more concentrations (e.g., 1 μ M and 10 μ M) against a panel of several hundred kinases.
- **Binding Assay:** The assay typically involves the test compound competing with a proprietary, immobilized ligand for binding to the active site of each kinase. The amount of test compound bound to the kinase is measured.

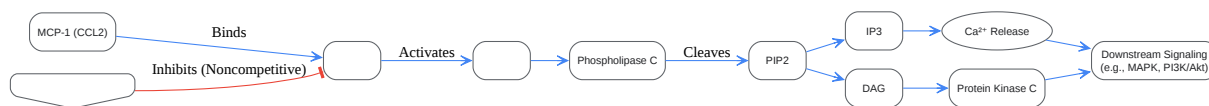
- **Data Analysis:** The results are often reported as a percentage of control (%Ctrl), where a lower percentage indicates stronger binding. A common threshold for a significant "hit" is a %Ctrl value below a certain cutoff (e.g., <10% or <35%).
- **Follow-up:** For any significant hits, determine the dissociation constant (Kd) or IC50 value through dose-response experiments to quantify the potency of the off-target interaction.

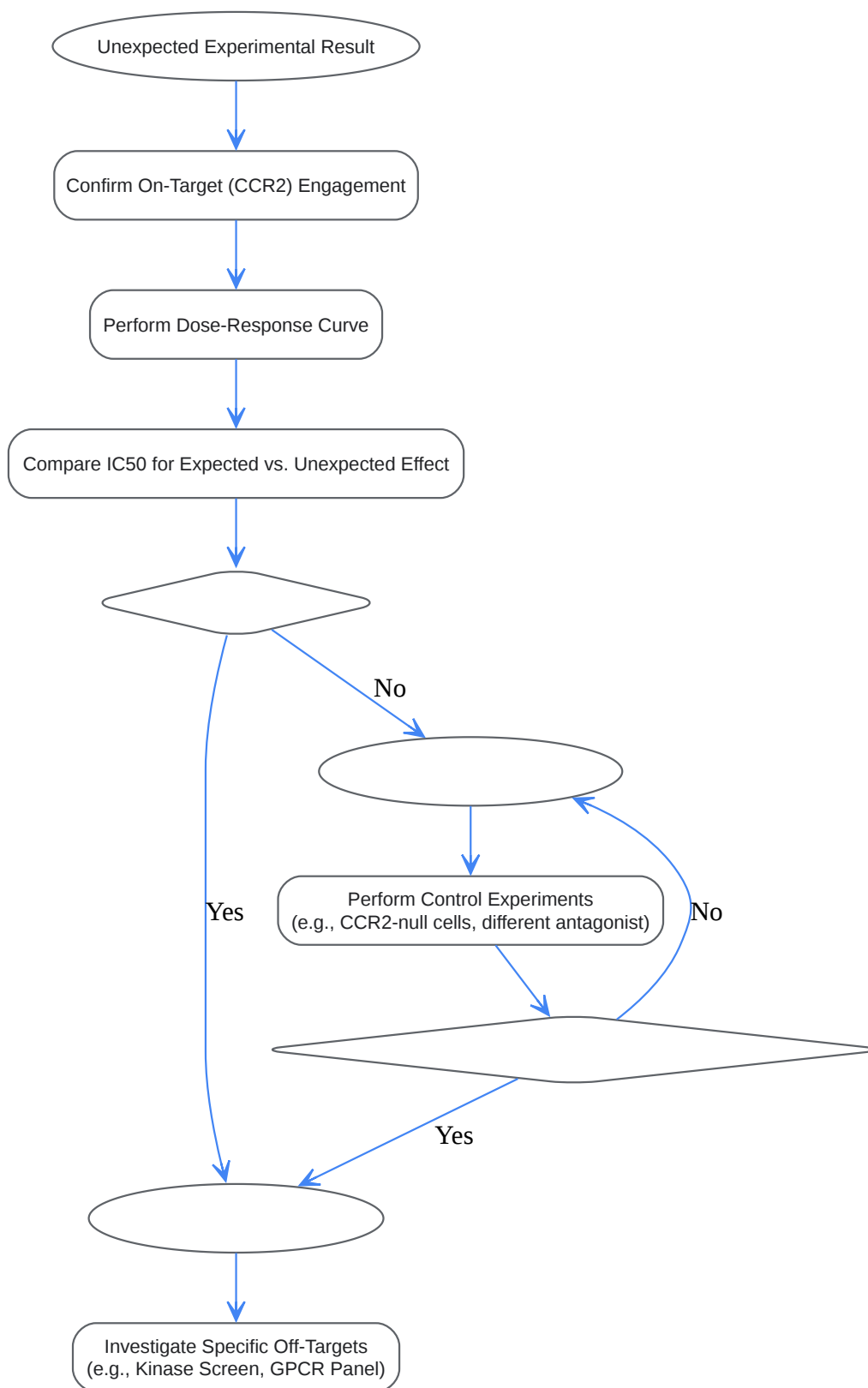
Protocol 2: GPCR Off-Target Screening (Example)

This protocol outlines a general approach for screening a compound against a panel of non-target GPCRs.

- **Compound Preparation:** Prepare a stock solution of **JNJ-27141491** in a suitable solvent (e.g., DMSO).
- **Assay Panel:** Select a commercially available GPCR screening panel that includes a diverse range of receptor subtypes.
- **Binding or Functional Assay:**
 - **Radioligand Binding Assay:** The ability of **JNJ-27141491** to displace a specific radiolabeled ligand from each GPCR is measured.
 - **Functional Assay (e.g., Calcium Flux or cAMP):** Cells expressing the target GPCR are stimulated with a known agonist in the presence and absence of **JNJ-27141491**, and the functional response is measured.
- **Data Analysis:** Results are typically expressed as percent inhibition of binding or signaling. Significant hits are followed up with concentration-response curves to determine IC50 or Ki values.

Visualizations





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